

Essential Safety and Operational Guide for Handling (+)-p-Bromomandelic Acid

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Compound of Interest

Compound Name: *p*-Bromomandelic acid, (+)-

CAS No.: 123484-90-2

Cat. No.: B1298556

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling (+)-p-Bromomandelic acid. The following procedures and recommendations are designed to ensure safe operational handling and disposal of this chemical.

Personal Protective Equipment (PPE)

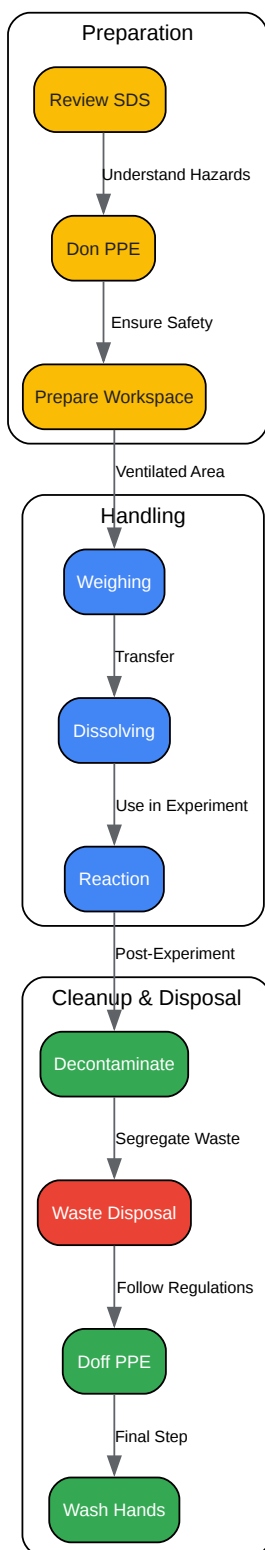
Proper personal protective equipment is critical to minimize exposure and ensure safety when handling (+)-p-Bromomandelic acid. This compound is known to cause skin and serious eye irritation, and may cause respiratory irritation[1][2]. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces[3].	To protect against splashes and dust particles that can cause serious eye irritation[1][2].
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure[1][2]. Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) are recommended[4].	To prevent skin contact which can cause irritation[1][2]. Contaminated clothing should be removed and washed before reuse[1][3].
Respiratory Protection	Use only outdoors or in a well-ventilated area[1][2]. If dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., P2) should be used.	To avoid inhalation of dust, which may cause respiratory irritation[1][2][5].

Experimental Workflow and Handling Procedures

Adherence to a strict operational workflow is crucial for safety. The following diagram and procedural steps outline the safe handling of (+)-p-Bromomandelic acid from receipt to disposal.

Workflow for Safe Handling of (+)-p-Bromomandelic Acid

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Caption: Workflow for the safe handling of (+)-p-Bromomandelic acid.

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before handling the chemical[1][2].
 - Ensure that an eyewash station and safety shower are in close proximity to the workstation[1][2].
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid powder to avoid dust generation[1][3][6].
 - Don the appropriate PPE as specified in the table above.
- Handling:
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes[3][6].
 - When handling, do not eat, drink, or smoke[6].
 - Keep the container tightly closed when not in use[1][3].
 - Avoid physical damage to containers[6].
- Storage:
 - Store in a cool, dry, and well-ventilated area[1][6].
 - Keep containers securely sealed[6].
 - Store away from incompatible materials such as strong oxidizing agents[1][2].

Disposal Plan

Proper disposal of (+)-p-Bromomandelic acid and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This chemical waste must be classified as hazardous[1][5].
- Disposal Method:

- Dispose of the contents and container to an approved waste disposal plant[1][2][5].
- Do not empty into drains[1][2].
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal[1][2].
- Contaminated Packaging:
 - Empty containers may still present a chemical hazard[6].
 - Decontaminate empty containers before disposal[6]. Observe all label safeguards until containers are cleaned or destroyed[6].
 - If recycling is not an option, puncture containers to prevent reuse and dispose of them at an authorized landfill[6].

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling (+)-p-Bromomandelic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1298556/docs#essential-safety-and-operational-guide-for-handling-p-bromomandelic-acid\]](https://www.benchchem.com/product/b1298556/docs#essential-safety-and-operational-guide-for-handling-p-bromomandelic-acid)

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